

N,N-Diethyl-4-chlorobenzamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: NSC 404988

Cat. No.: B1362602

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for N,N-Diethyl-4-chlorobenzamide. The following sections detail the compound's toxicological properties, recommended handling procedures, and emergency protocols, designed to ensure the safety of laboratory and research personnel.

Chemical and Physical Properties

A summary of the key chemical and physical properties of N,N-Diethyl-4-chlorobenzamide is presented below. Understanding these properties is crucial for safe handling, storage, and emergency response.

Property	Value
Chemical Formula	C ₁₁ H ₁₄ ClNO
Molecular Weight	211.69 g/mol
CAS Number	7461-38-3
Appearance	Yellowish oily liquid or low melting solid
Boiling Point	146 - 150 °C @ 15mmHg
Melting Point	28 - 32 °C
Flash Point	> 100 °C
Solubility	Low water solubility

Toxicological Data

N,N-Diethyl-4-chlorobenzamide is classified as harmful if swallowed or in contact with skin. It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) The following table summarizes the available acute toxicity data. It is important to note that specific LD₅₀ values for N,N-Diethyl-4-chlorobenzamide are not readily available in the reviewed literature. The data presented for the oral route is for the close structural analog, N,N-Diethylbenzamide.

Route of Exposure	Species	Toxicity Value	Classification
Oral	Rat	LD ₅₀ = 2 g/kg (for N,N-Diethylbenzamide) [3]	Harmful if swallowed [1] [2]
Dermal	-	Data not available	Harmful in contact with skin [1] [2]
Inhalation	-	Data not available	May cause respiratory irritation [1] [2]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication.

GHS Pictograms:

-  alt text
-  alt text

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements for prevention, response, storage, and disposal can be found in the Safety Data Sheet for this compound.[\[3\]](#) Key preventative measures include avoiding breathing dust/fume/gas/mist/vapors/spray and washing hands thoroughly after handling.[\[3\]](#)

Experimental Protocols for Safety Assessment

Standardized protocols are essential for the accurate assessment of chemical toxicity. The following are outlines of key in vivo and in vitro assays relevant to the hazards identified for N,N-Diethyl-4-chlorobenzamide.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

- Animal Model: Albino rabbit is the preferred species.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A dose of 0.5 g of the solid substance, moistened with a small amount of a suitable vehicle, is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure duration is 4 hours.
- Observation: After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and then daily for up to 14 days.
- Scoring: Lesions are scored based on a standardized scale.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- Animal Model: Healthy, adult albino rabbits are used.
- Procedure: A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The eyelids are held together for about one second. The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. Observations may continue for up to 21 days to assess the reversibility of any effects.
- Scoring: Ocular lesions are scored using a standardized system.

Bacterial Reverse Mutation Test (Ames Test; Based on OECD Guideline 471)

This in vitro assay is used to assess the mutagenic potential of a chemical.

- **Test System:** Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine) are used.
- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix from rat liver) to mimic metabolic processes in the body.
- **Procedure:** The bacterial tester strains are exposed to various concentrations of N,N-Diethyl-4-chlorobenzamide.
- **Endpoint:** The number of revertant colonies (bacteria that have mutated back to a prototrophic state and can grow on an amino acid-deficient medium) is counted. A significant, dose-related increase in the number of revertant colonies compared to the control indicates a mutagenic potential.

Potential Mechanisms of Toxicity and Signaling Pathways

While the specific molecular targets of N,N-Diethyl-4-chlorobenzamide are not fully elucidated, research on substituted benzamides and aromatic amides suggests potential mechanisms of toxicity.

Metabolic Activation

Aromatic amides can undergo metabolic activation in the liver, primarily by cytochrome P450 enzymes. This process can generate reactive metabolites that may be responsible for the observed toxicity.

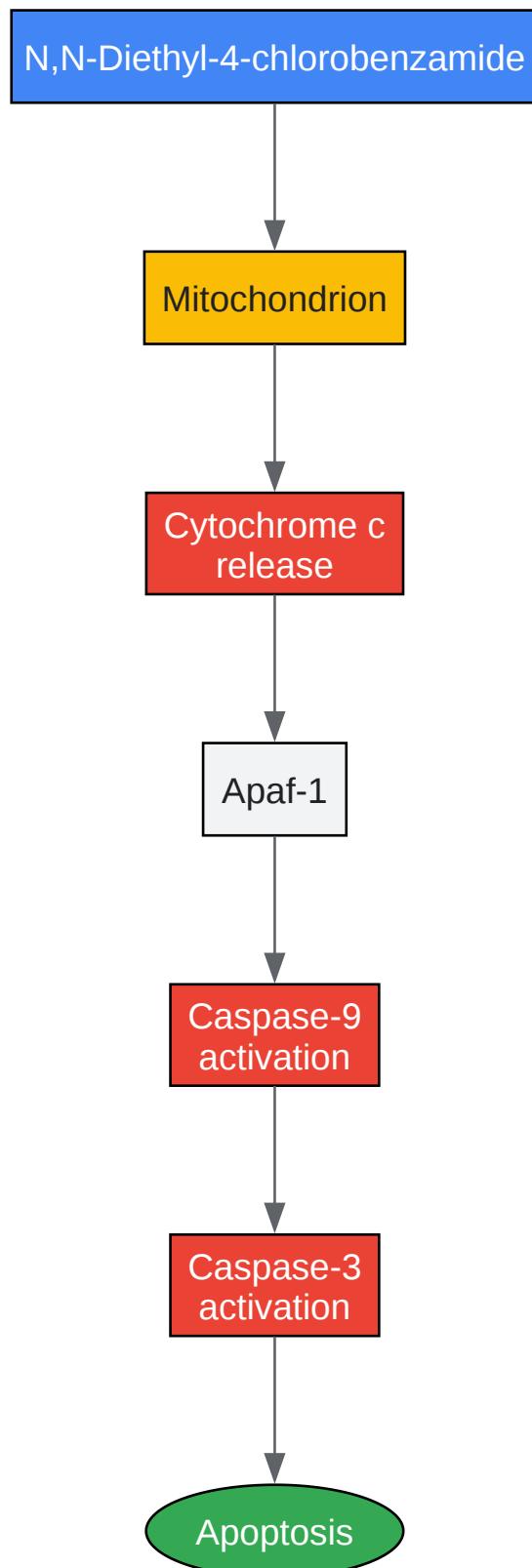


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Caption: Metabolic activation of N,N-Diethyl-4-chlorobenzamide.

Induction of Apoptosis

Some substituted benzamides have been shown to induce apoptosis (programmed cell death). A potential pathway involves the release of cytochrome c from the mitochondria, which in turn activates a cascade of caspases, ultimately leading to cell death.

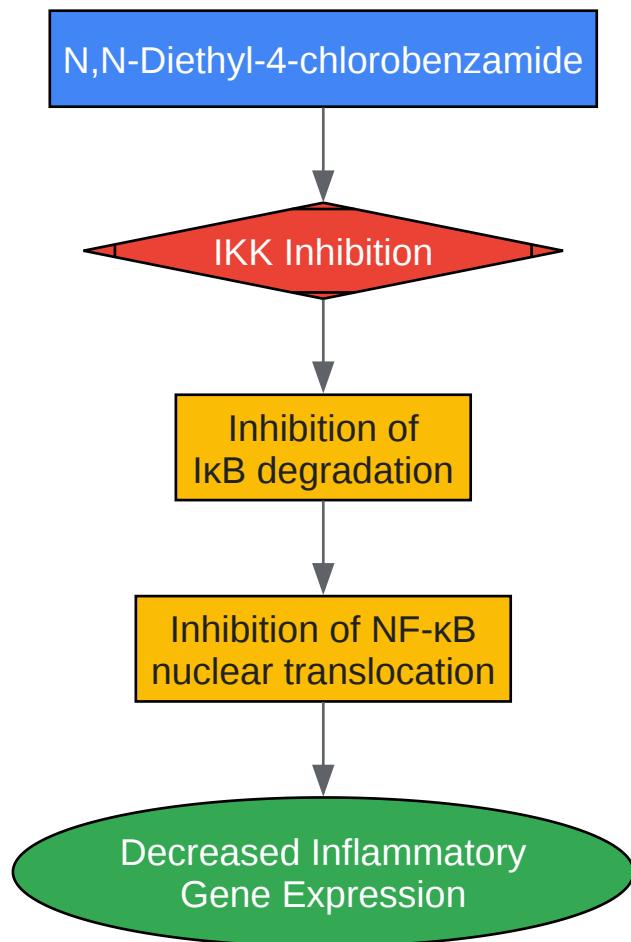


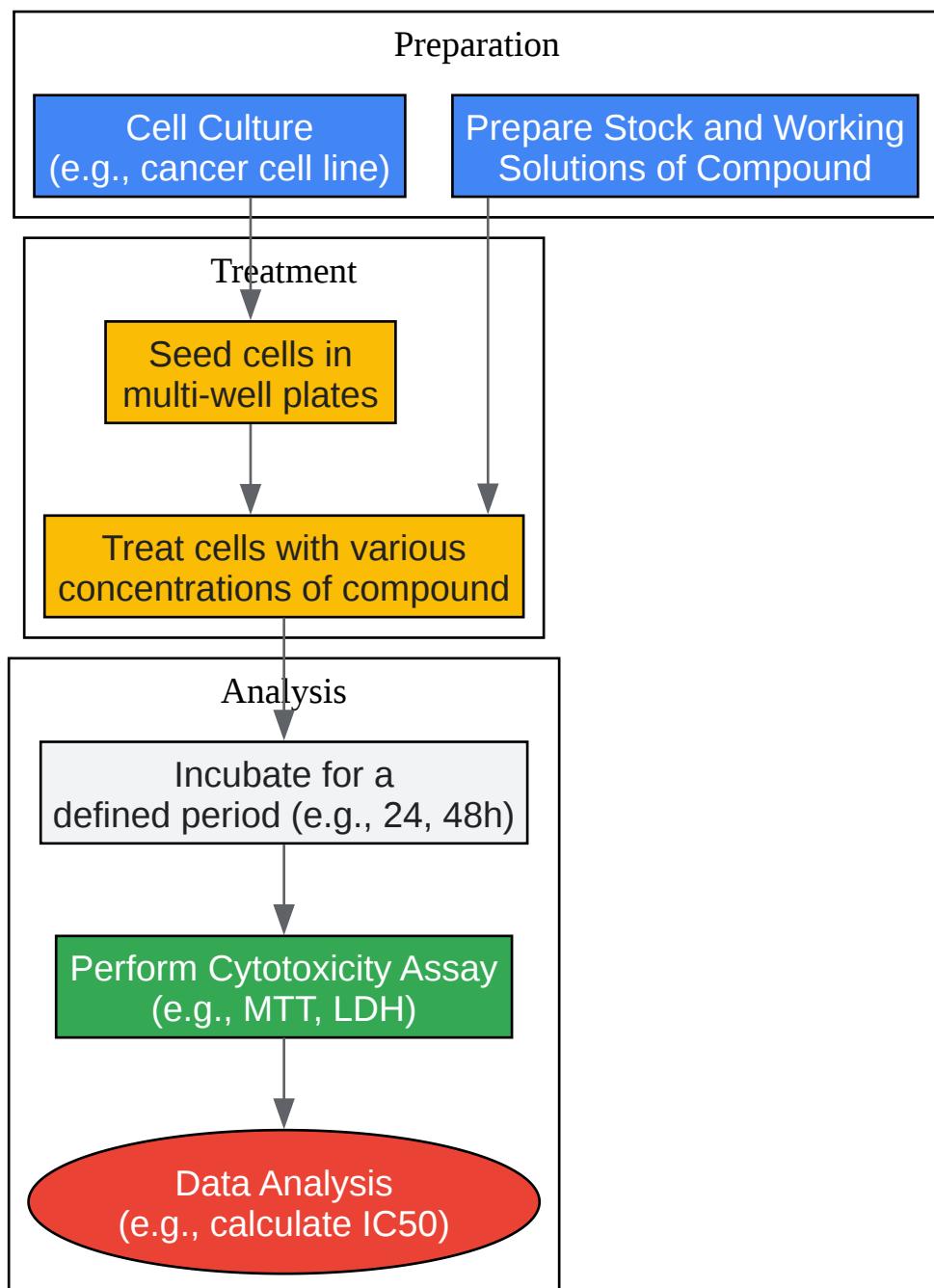
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Caption: Potential apoptosis induction pathway.

Modulation of NF-κB Signaling

Substituted benzamides have also been implicated in the modulation of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF-κB plays a critical role in inflammation, immunity, and cell survival. Inhibition of this pathway could contribute to the cytotoxic effects of the compound.



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